

(S)-N-Boc-2-hydroxymethylmorpholine physical properties (melting point, boiling point)

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Compound of Interest

Compound Name: (S)-N-Boc-2-hydroxymethylmorpholine

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Technical Guide: Physical Properties of (S)-N-Boc-2-hydroxymethylmorpholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **(S)-N-Boc-2-hydroxymethylmorpholine**, a valuable building block in medicinal and organic chemistry. The information presented herein is intended to support researchers and professionals in drug development and related scientific fields.

Core Physical Properties

(S)-N-Boc-2-hydroxymethylmorpholine is typically a white crystalline powder at room temperature.^[1] The primary physical constants, its melting and boiling points, are critical parameters for its handling, purification, and application in various chemical syntheses.

Data Presentation

The quantitative physical properties of **(S)-N-Boc-2-hydroxymethylmorpholine** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Melting Point	60 - 62	°C
Boiling Point	321	°C
Density	1.118	g/cm ³
Flash Point	148	°C
Molecular Weight	217.26	g/mol

Experimental Protocols

While specific experimental documentation for the determination of the physical properties of **(S)-N-Boc-2-hydroxymethylmorpholine** is not publicly detailed, the following are generalized, standard laboratory protocols for measuring melting and boiling points of solid organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **(S)-N-Boc-2-hydroxymethylmorpholine** is finely ground into a powder using a mortar and pestle.

- **Capillary Loading:** The open end of a capillary tube is tapped into the powdered sample until a small amount of the compound is packed into the closed end, typically to a height of 2-3 mm.
- **Measurement:** The loaded capillary tube is placed in the heating block of the melting point apparatus next to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely liquefied is recorded as the end of the melting range. For **(S)-N-Boc-2-hydroxymethylmorpholine**, this range is expected to be between 60 °C and 62 °C.^[1]

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid and the liquid changes into a vapor. For a non-volatile solid like **(S)-N-Boc-2-hydroxymethylmorpholine**, the boiling point is determined under conditions that allow it to reach a liquid state first.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips

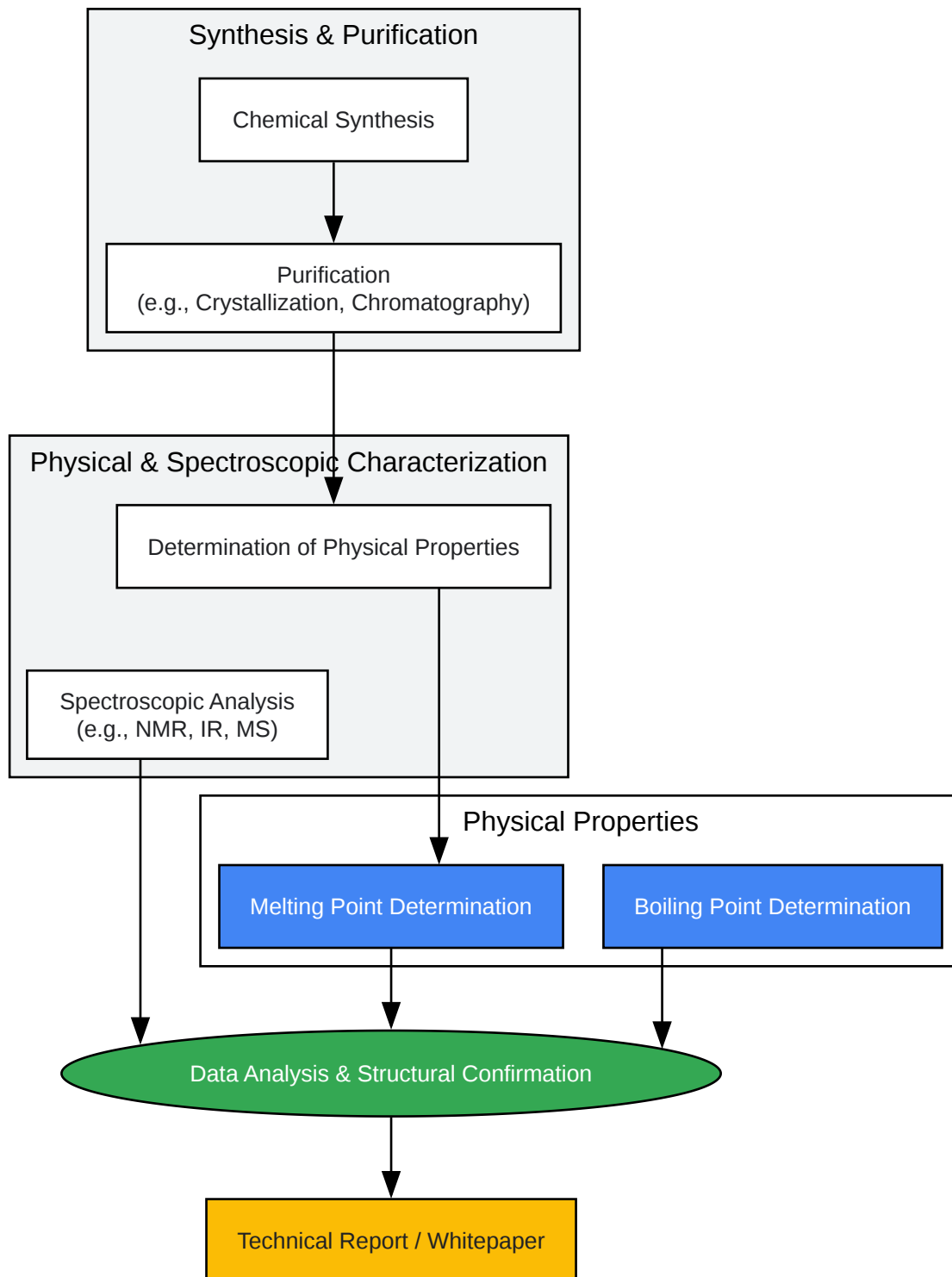
Procedure:

- **Apparatus Setup:** A simple distillation apparatus is assembled. The solid **(S)-N-Boc-2-hydroxymethylmorpholine** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated using a heating mantle.
- **Temperature Measurement:** The thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation flask. This ensures that the thermometer measures the temperature of the vapor that is distilling.
- **Observation:** As the compound melts and then boils, the vapor will rise and pass into the condenser. The temperature will stabilize at the boiling point of the substance. The stable temperature reading during distillation is recorded as the boiling point. For **(S)-N-Boc-2-hydroxymethylmorpholine**, this is 321 °C.^[1]

Visualizations

To aid in the conceptualization of the experimental workflow for characterizing a novel or synthesized compound, the following diagram illustrates a generalized logical progression.

Generalized Workflow for Chemical Compound Characterization

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Caption: A logical workflow for the synthesis and characterization of a chemical compound.

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References

- 1. researchgate.net [researchgate.net]
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